

# 1,7-Heptanediamine solubility ethanol water

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## Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

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## Chemical Identity and General Solubility

**1,7-Heptanediamine** (CAS No. 646-19-5), also known as 1,7-diaminoheptane or heptamethylenediamine, is an aliphatic diamine with the molecular formula  $C_7H_{18}N_2$  and a molecular weight of **130.23 g/mol** [1] [2].

According to multiple chemical suppliers, this compound is generally **soluble in both water and ethanol**, as well as in other common organic solvents like acetone, ether, and benzene [1] [2]. One source specifies its solubility in water as **450 g/L** [1]. However, this is a single value and does not describe its behavior in ethanol-water mixtures.

## Key Physical Properties

The table below summarizes the fundamental physical properties of **1,7-Heptanediamine**, which are crucial for handling and experimental design.

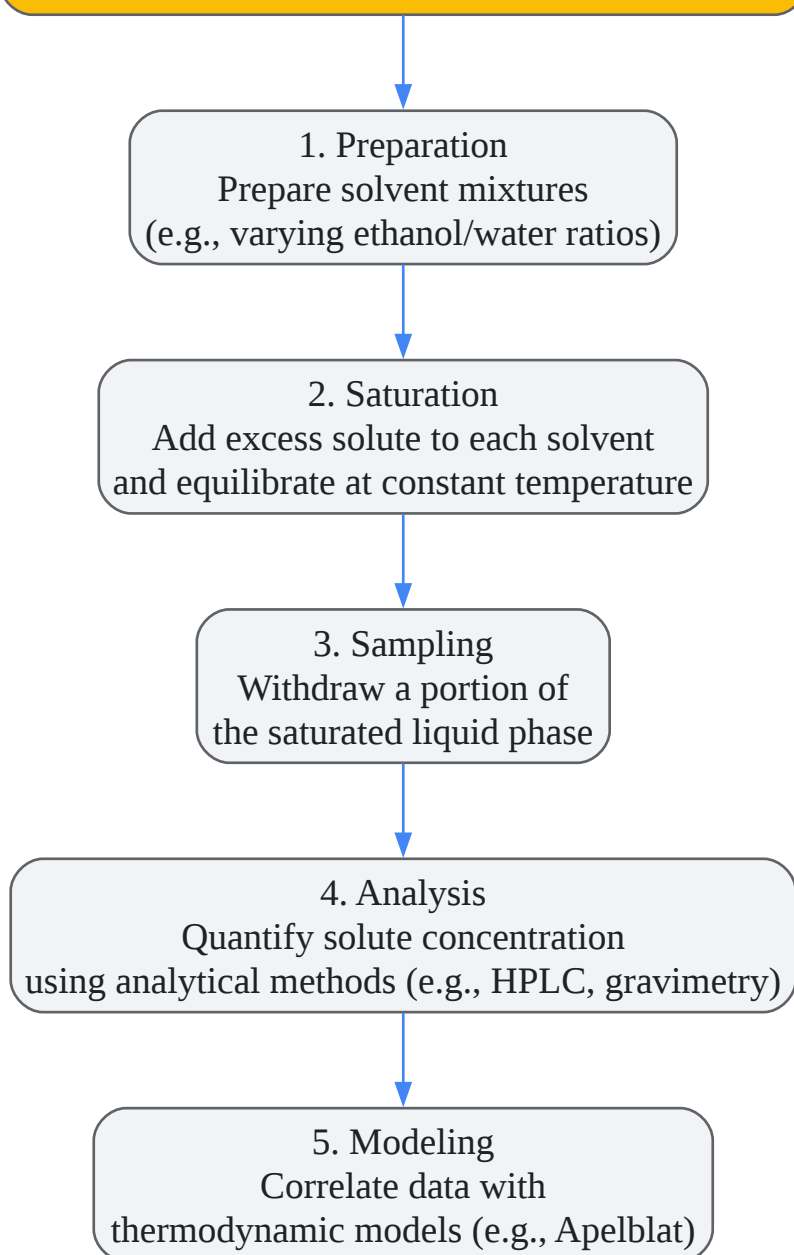
Property	Value
Melting Point	26-29 °C (lit.) [1]
Boiling Point	223-225 °C (lit.) [1]
Density	0.86 g/cm <sup>3</sup> [1] [2]

Property	Value
Refractive Index	1.4590 [1]

## Research Strategies for Solubility Data

The absence of specific mixture data means you may need to obtain it experimentally. Here is a common methodological approach used for similar compounds, which you can adapt.

## Experimental Workflow for Solubility Measurement



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*Experimental workflow for determining solubility*

- **Experimental Protocols:** The saturation shake-flask method is a standard technique for this purpose [3]. This involves adding an excess amount of the diamine to vials containing different ethanol-water mixtures, equilibrating them in a temperature-controlled water bath with agitation, and then analyzing the concentration of the dissolved solute in the saturated solution [3].

- **Data Correlation:** Once experimental data is collected at different temperatures, it can be correlated using thermodynamic models such as the **Modified Apelblat equation** or the  **$\lambda h$  equation** to predict solubility under other conditions [3].

## Handling and Safety Information

For your experimental work, please note that **1,7-Heptanediamine** is classified as **air-sensitive** and requires storage under an inert atmosphere at room temperature [1] [2]. It is also **corrosive**, causing severe skin burns and eye damage [2].

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## References

1. 1,7-DIAMINOHEPTANE | 646-19-5 [chemicalbook.com]
2. 1,7-Diaminoheptane, 98% [fishersci.ca]
3. Solubility and thermodynamic analysis of 1,6- ... [sciencedirect.com]

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